

Antitumor agent-74 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antitumor agent-74

Cat. No.: B12398464

[Get Quote](#)

In-Depth Technical Guide: Antitumor Agent-74

For Research, Scientific, and Drug Development Professionals

Abstract

Antitumor agent-74, also identified as compound 13da in the primary literature, is a novel synthetic quinoxaline derivative that has demonstrated significant potential as an anticancer agent. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, and biological activity. The document details the experimental protocols for its evaluation and elucidates its mechanism of action, which involves cell cycle arrest at the S phase, inhibition of DNA synthesis, and induction of mitochondrial apoptosis. All quantitative data are presented in tabular format for clarity, and key biological pathways and experimental workflows are visualized using Graphviz diagrams. This guide is intended to serve as a foundational resource for researchers and professionals involved in the discovery and development of new oncology therapeutics.

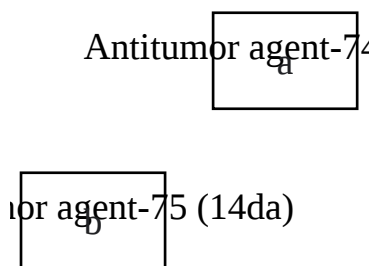
Chemical Structure and Properties

Antitumor agent-74 is a 2-(benzimidazol-2-yl)quinoxaline derivative. It is synthesized as part of a regioisomeric mixture with Antitumor agent-75 (compound 14da). The mixture of these regioisomers is denoted as mriBIQ 13da/14da.

Chemical Name: 2-(1H-benzimidazol-2-yl)-6-(4-(4-fluorobenzyl)piperazin-1-yl)-3-(p-tolyl)quinoxaline (Proposed name based on related structures, exact name for 13da isomer requires direct confirmation from source).

Molecular Formula: $C_{26}H_{23}FN_6$ [1]

Visualization of the Chemical Structure of the Regioisomeric Mixture:



[Click to download full resolution via product page](#)

Caption: Chemical structures of the regioisomers **Antitumor agent-74** (13da) and **Antitumor agent-75** (14da).

Physicochemical Properties

A comprehensive table of the physicochemical properties of **Antitumor agent-74** is provided below.

Property	Value	Reference
Molecular Weight	438.50 g/mol	[1]
Molecular Formula	$C_{26}H_{23}FN_6$	[1]
Appearance	Yellow solid	
Melting Point	248–250 °C	
Solubility	Soluble in DMSO, poorly soluble in ethanol	

Synthesis

The synthesis of the regioisomeric mixture mriBIQ 13da/14da, which includes **Antitumor agent-74**, is achieved through the Mamedov rearrangement. This reaction involves the interaction of 3-aryl-3,4-dihydroquinoxalin-2(1H)-ones with 4-substituted benzene-1,2-diamines.

Experimental Protocol for Synthesis

A detailed step-by-step protocol for the synthesis of the mriBIQ 13da/14da mixture is as follows:

- Preparation of the 4-substituted benzene-1,2-diamine: Synthesize the necessary benzene-1,2-diamine precursor with the desired piperazine moiety at the 4-position.
- Mamedov Rearrangement:
 - A mixture of the appropriate 3-aryl-3,4-dihydroquinoxalin-2(1H)-one (1 mmol) and the 4-substituted benzene-1,2-diamine (1.1 mmol) is refluxed in glacial acetic acid (5 mL) for 2-4 hours.
 - The reaction progress is monitored by thin-layer chromatography (TLC).
 - Upon completion, the reaction mixture is cooled to room temperature.
- Purification:
 - The resulting precipitate is filtered, washed with ethanol, and dried.
 - Further purification is carried out by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of chloroform and methanol).
 - The final product is a mixture of the 6- and 7-substituted regioisomers (13da and 14da).



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of the mriBIQ 13da/14da mixture.

Biological Activity and Mechanism of Action

The regioisomeric mixture mriBIQ 13da/14da, containing **Antitumor agent-74**, exhibits potent cytotoxic activity against a range of human cancer cell lines, with notable selectivity for lung adenocarcinoma cells (A549) over normal human fetal lung fibroblasts (WI-38).

Cytotoxicity Data

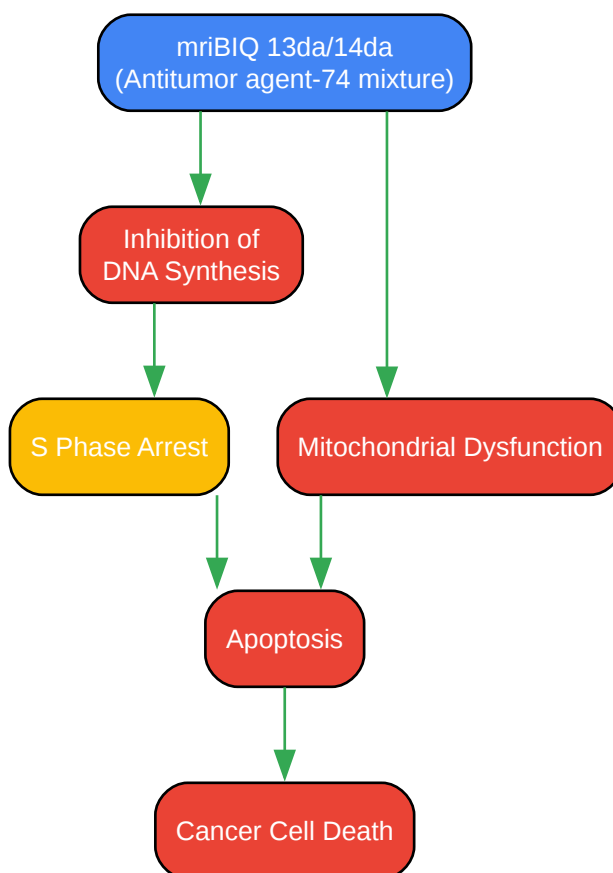
The half-maximal inhibitory concentrations (IC₅₀) of the mriBIQ 13da/14da mixture against various cell lines are summarized in the table below.

Cell Line	Cancer Type	IC ₅₀ (μM)	Selectivity Index (WI-38/A549)
A549	Lung Adenocarcinoma	2.8	12
MCF-7	Breast Adenocarcinoma	5.6	-
HeLa	Cervical Adenocarcinoma	8.2	-
HCT116	Colorectal Carcinoma	4.5	-
PC-3	Prostate Adenocarcinoma	6.1	-
M-Hela	Cervical Carcinoma	7.9	-
Vero	Normal Kidney (Monkey)	34.0	-
WI-38	Normal Lung Fibroblast (Human)	33.6	-

Note: The individual IC₅₀ value for **Antitumor agent-74** (13da) alone is reported to be in the range of 56.7-86.3 μM, indicating that the mixture with its regioisomer is significantly more potent.^{[1][2]}

Mechanism of Action

The antitumor activity of mriBIQ 13da/14da is attributed to its ability to induce cell cycle arrest, inhibit DNA synthesis, and trigger mitochondrial-mediated apoptosis.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Antitumor agent-74 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12398464#antitumor-agent-74-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com